

An In-depth Technical Guide to 1-Bromodecane-d5: Identification, Synthesis, and Application

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1-Bromodecane-d5

Cat. No.: B12406603

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Bromodecane-d5**, a deuterated analogue of 1-bromodecane. This document covers its identification, physicochemical properties, a detailed hypothetical synthesis protocol, and its primary application as an internal standard in quantitative mass spectrometry-based assays. The information presented is curated for researchers in drug development and related scientific fields who utilize stable isotope-labeled compounds.

Compound Identification and Properties

1-Bromodecane-d5 is a saturated alkyl halide in which five hydrogen atoms have been replaced by deuterium. The most common commercially available isomer is 1-Bromodecane-9,9,10,10,10-d5.

Table 1: Compound Identification

Identifier	Value
Compound Name	1-Bromodecane-d5
Systematic Name	1-Bromodecane-9,9,10,10,10-d5
CAS Number	1219802-02-4[1]
Molecular Formula	C ₁₀ H ₁₆ D ₅ Br
Molecular Weight	226.21 g/mol [2]

Table 2: Physicochemical Properties

While specific experimental data for **1-Bromodecane-d5** is not readily available in the literature, the following table provides data for the non-deuterated (h21) and perdeuterated (d21) analogues to serve as an estimate. It is expected that the properties of the d5 variant will be very similar to its non-deuterated counterpart.

Property	1-Bromodecane (h21)	1-Bromodecane-d21
Appearance	Colorless to light yellow liquid	-
Boiling Point	238 °C (at 1013 mbar)[3][4]	238 °C
Density	1.07 g/cm ³ (at 20 °C)	1.166 g/mL (at 25 °C)
Refractive Index	n ₂₀ /D 1.456	-
Flash Point	94 °C	-
Solubility	Insoluble in water; soluble in organic solvents.	-

Synthesis of 1-Bromodecane-d5

The following is a detailed hypothetical experimental protocol for the synthesis of 1-Bromodecane-9,9,10,10,10-d5, adapted from established methods for the synthesis of alkyl halides from alcohols.

Objective: To synthesize 1-Bromodecane-9,9,10,10,10-d5 from the corresponding deuterated alcohol, 1-Decanol-9,9,10,10,10-d5.

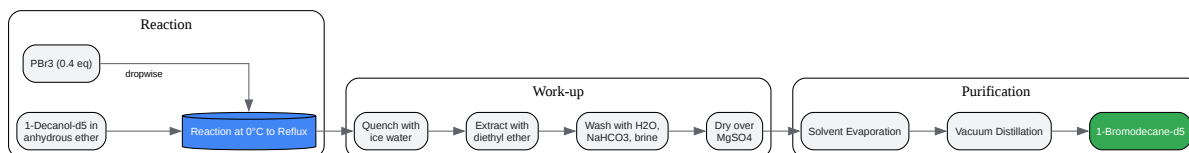
Materials:

- 1-Decanol-9,9,10,10,10-d5
- Phosphorus tribromide (PBr_3)
- Anhydrous diethyl ether
- Saturated sodium bicarbonate solution (NaHCO_3)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Dropping funnel
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Experimental Protocol:

- Reaction Setup: In a flame-dried, two-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, dissolve 1-Decanol-9,9,10,10,10-d5 (1.0 equivalent) in anhydrous diethyl ether.

- Reagent Addition: Cool the solution to 0 °C in an ice bath. Slowly add phosphorus tribromide (0.4 equivalents) dropwise via the dropping funnel over 30 minutes with vigorous stirring. A white precipitate of phosphorous acid will form.
- Reaction: After the addition is complete, allow the mixture to warm to room temperature and then gently heat to reflux for 3-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Slowly and carefully pour the reaction mixture over ice water to quench the excess PBr₃.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Wash the organic layer sequentially with cold water, saturated NaHCO₃ solution (to neutralize any remaining acid), and finally with brine.
 - Dry the organic layer over anhydrous MgSO₄.
- Purification:
 - Filter off the drying agent.
 - Concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **1-Bromodecane-d5**.
 - Purify the product by vacuum distillation.



[Click to download full resolution via product page](#)

Diagram 1: Synthesis workflow for **1-Bromodecane-d5**.

Analytical Characterization

Characterization of **1-Bromodecane-d5** would typically involve Mass Spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy.

Mass Spectrometry: The mass spectrum of **1-Bromodecane-d5** is expected to be similar to that of the non-deuterated compound, with a shift in the molecular ion peak and fragment ions containing the deuterated tail. The characteristic isotopic pattern of bromine (^{19}Br and ^{81}Br in approximately a 1:1 ratio) will be present.

- Predicted Molecular Ion (M⁺): m/z 226 and 228.
- Expected Fragmentation: The fragmentation of long-chain alkyl halides is characterized by the loss of alkyl fragments. A prominent fragment would be expected from the cleavage of the C-C bond alpha to the bromine atom, as well as clusters of peaks separated by 14 mass units (corresponding to CH₂ groups). The presence of the d5-ethyl fragment would result in unique low molecular weight ions compared to the h21 analogue.

NMR Spectroscopy:

- ^1H NMR: The proton NMR spectrum will be similar to that of 1-bromodecane, but with a significant reduction in the intensity of the signal corresponding to the terminal methyl group and the adjacent methylene group, which are deuterated.

- ^2H NMR: The deuterium NMR spectrum would show signals corresponding to the deuterated positions.
- ^{13}C NMR: The carbon signals for the deuterated carbons will be split into multiplets due to C-D coupling and will experience an isotopic shift.

Application in Quantitative Analysis

The primary application of **1-Bromodecane-d5** in drug development and research is as an internal standard for the quantification of 1-bromodecane or structurally similar compounds by LC-MS/MS. Deuterated standards are ideal as they co-elute with the analyte and exhibit similar ionization efficiency, thus effectively correcting for variations during sample preparation and analysis.

Hypothetical Experimental Protocol: Quantification of 1-Bromodecane in Plasma

Objective: To quantify the concentration of 1-bromodecane in a plasma sample using **1-Bromodecane-d5** as an internal standard.

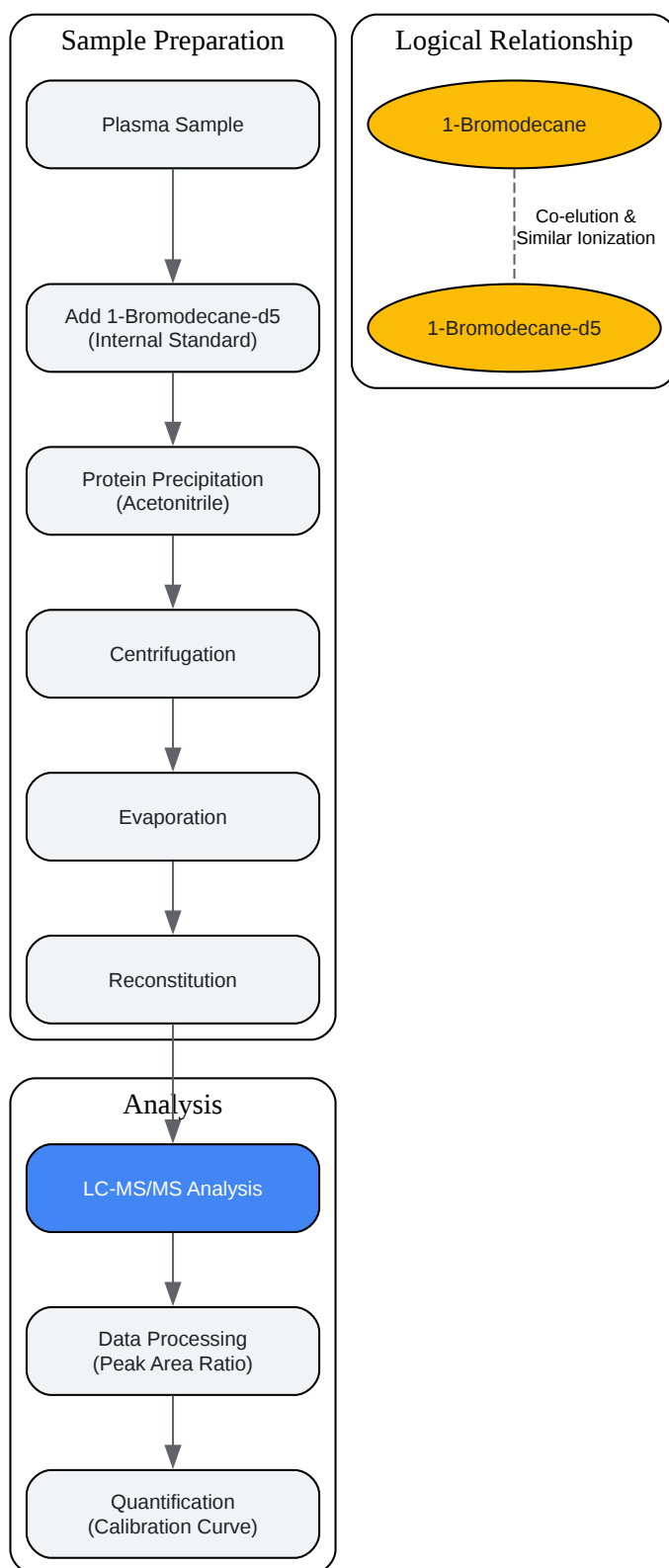
Materials:

- Plasma sample containing 1-bromodecane
- **1-Bromodecane-d5** (Internal Standard working solution)
- Acetonitrile (protein precipitation agent)
- LC-MS/MS system

Protocol:

- Sample Preparation:
 - To 100 μL of the plasma sample, add 10 μL of the **1-Bromodecane-d5** internal standard working solution.
 - Add 300 μL of cold acetonitrile to precipitate proteins.

- Vortex for 1 minute.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the initial mobile phase.
- LC-MS/MS Analysis:
 - Inject the prepared sample into the LC-MS/MS system.
 - Monitor the specific Multiple Reaction Monitoring (MRM) transitions for both 1-bromodecane and **1-Bromodecane-d5**.
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Determine the concentration of the analyte in the unknown sample by comparing its peak area ratio to a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.



[Click to download full resolution via product page](#)

*Diagram 2: Workflow for quantitative analysis using **1-Bromodecane-d5**.*

Conclusion

1-Bromodecane-d5 is a valuable tool for researchers in drug development and analytical sciences. Its primary utility lies in its application as a highly effective internal standard for mass spectrometry-based quantification of the non-deuterated analogue. This guide provides essential identification data, a plausible synthesis route, and a practical workflow for its application, serving as a foundational resource for its integration into research protocols. As with any chemical, appropriate safety precautions should be taken during handling and synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Bromodecane-9,9,10,10,10-d5 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 3. 1-ブロモデカン 98% | Sigma-Aldrich [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. 1-Bromodecane | 112-29-8 [[chemicalbook.com](https://www.chemicalbook.com)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Bromodecane-d5: Identification, Synthesis, and Application]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12406603/docs#an-in-depth-technical-guide-to-1-bromodecane-d5-identification-synthesis-and-application>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)